

Preparation of MDL-800 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: MDL-800

Cat. No.: B608947

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This document provides detailed application notes and protocols for the preparation, storage, and handling of stock solutions of **MDL-800**, a selective allosteric activator of Sirtuin 6 (SIRT6). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in downstream experimental applications.

Introduction

MDL-800 is a potent and selective small molecule activator of SIRT6, a crucial enzyme involved in various cellular processes, including DNA repair, metabolism, and inflammation.^[1]
^[2] It functions as an allosteric activator, enhancing the deacetylase activity of SIRT6.^[2]^[3]
Accurate preparation of **MDL-800** stock solutions is the first critical step for reliable and reproducible experimental outcomes in cell-based assays and in vivo studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **MDL-800** is provided in the table below. This information is essential for accurate concentration calculations and for understanding the compound's handling requirements.

Property	Value	References
Molecular Formula	C ₂₁ H ₁₆ BrCl ₂ FN ₂ O ₆ S ₂	[4][5][6]
Molecular Weight	626.30 g/mol	[3][5][6]
CAS Number	2275619-53-7	[3][4][5]
Appearance	White to beige solid powder	[6]
Purity	≥98% (HPLC)	[5][6]

Solubility

The solubility of **MDL-800** in various common laboratory solvents is a critical factor in the preparation of stock solutions. The following table summarizes known solubility data. It is highly recommended to use fresh, anhydrous solvents to maximize solubility, as hygroscopic solvents can significantly impact the dissolution of the compound.[3][7]

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (≥ 159.66 mM)	Use of fresh, anhydrous DMSO is recommended.[3][7] Ultrasonic treatment may be necessary for complete dissolution.[3]
Ethanol	≥ 8.03 mg/mL	Ultrasonic treatment may be required.[1]
DMF	10 mg/mL	
Water	Insoluble	[1][7]

Experimental Protocols

Preparation of a High-Concentration MDL-800 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **MDL-800** stock solution in dimethyl sulfoxide (DMSO).

Materials:

- **MDL-800** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- **Aseptic Technique:** Perform all steps under a laminar flow hood or in a sterile environment to prevent contamination.
- **Weighing MDL-800:** Carefully weigh the desired amount of **MDL-800** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 62.63 mg of **MDL-800**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **MDL-800** powder.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage section.

Preparation of Working Solutions

For cell culture experiments, the high-concentration DMSO stock solution must be further diluted to the desired final concentration in the cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare working solutions fresh for each experiment.

Procedure:

- Thawing: Thaw a single aliquot of the high-concentration **MDL-800** stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final concentration. For example, to prepare a 100 μM working solution from a 100 mM stock, you can perform a 1:1000 dilution.
- Mixing: Gently mix the working solution by pipetting up and down before adding it to the cells.

Storage and Stability

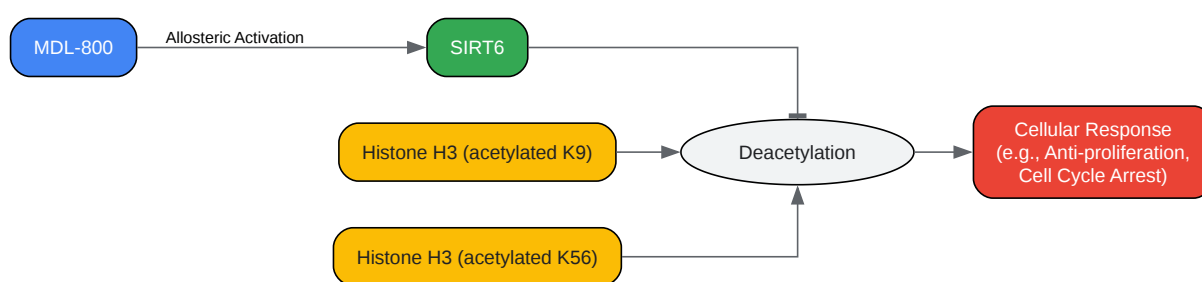
Proper storage is critical to maintain the stability and activity of **MDL-800**.

Form	Storage Temperature	Stability Period	References
Powder	-20°C	3 years	[3]
4°C	2 years	[3]	
In Solvent (e.g., DMSO)	-80°C	6 months	[3] [8]
-20°C	1 month	[3] [8]	

Note: Avoid repeated freeze-thaw cycles of the stock solution in solvent.[3]

Mechanism of Action and Downstream Effects

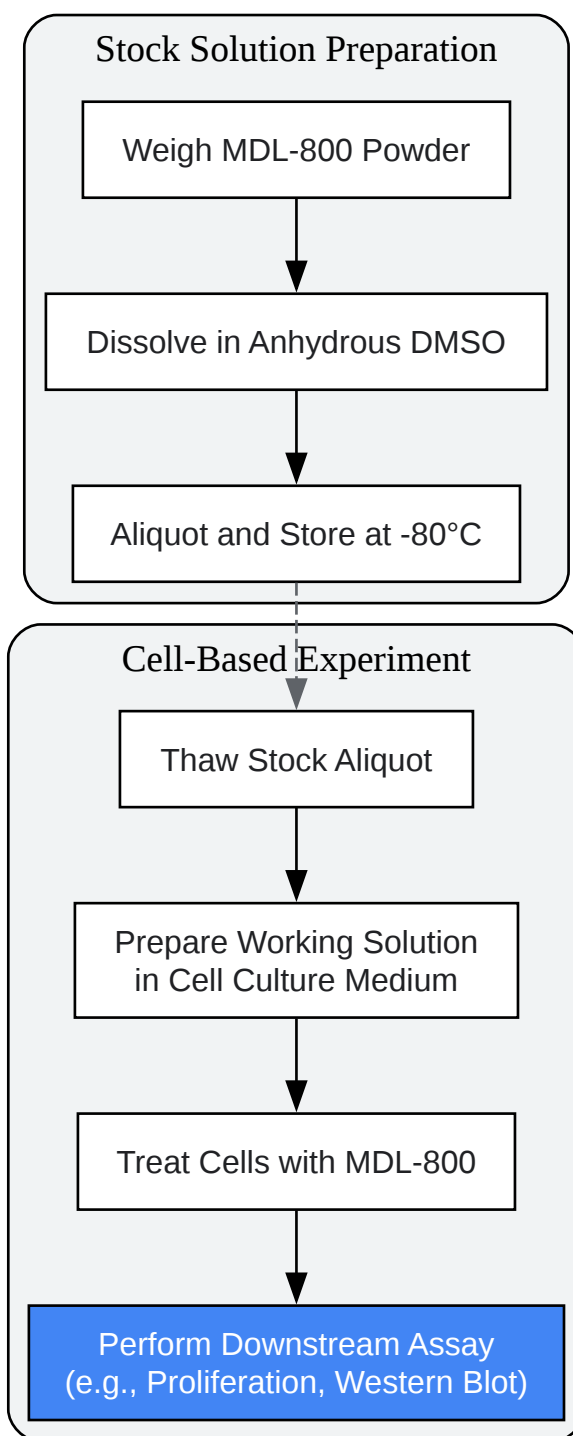
MDL-800 acts as a selective allosteric activator of SIRT6.[2][3] This activation enhances the deacetylation of SIRT6 substrates, most notably histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac).[3][8] The modulation of these epigenetic marks leads to various cellular responses.



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MDL-800 allosterically activates SIRT6, leading to deacetylation of histone H3.

The experimental workflow for utilizing an **MDL-800** stock solution in a typical cell-based assay is outlined below.



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General workflow for preparing and using **MDL-800** in cell-based experiments.

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